

Potential Research Areas for Tetrabromocatechol: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Tetrabromocatechol	
Cat. No.:	B147477	Get Quote

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabromocatechol (TBC), a halogenated derivative of catechol, presents a compelling yet underexplored scaffold for therapeutic innovation. While primarily utilized as a pharmaceutical intermediate, emerging evidence surrounding the biological activities of its parent compound, catechol, and other brominated aromatic molecules suggests a rich landscape of potential research avenues. This technical guide synthesizes the current, albeit limited, knowledge on TBC and provides a comprehensive framework for future investigation into its anticancer, anti-inflammatory, and enzyme-inhibitory properties. By detailing relevant experimental protocols and highlighting key signaling pathways, this document aims to equip researchers with the foundational information necessary to unlock the therapeutic potential of **Tetrabromocatechol**.

Introduction

Tetrabromocatechol (3,4,5,6-tetrabromobenzene-1,2-diol) is an organic compound that has historically served as a building block in chemical synthesis.[1] However, the well-documented biological activities of the catechol moiety and related brominated compounds warrant a closer examination of TBC as a potential bioactive agent. Catechols are known to possess a range of pharmacological properties, including antioxidant, anti-inflammatory, and anticancer effects.[2] [3] Furthermore, the introduction of bromine atoms can significantly modulate a molecule's lipophilicity and biological activity, as evidenced by potent protein kinase inhibitors like 4,5,6,7-tetrabromobenzotriazole (TBB).[4]



This guide outlines promising research directions for TBC, focusing on its potential as an anticancer agent, an inhibitor of key cellular enzymes, and a modulator of critical signaling pathways.

Physicochemical and Toxicological Profile of Tetrabromocatechol

A foundational understanding of a compound's physical, chemical, and toxicological properties is paramount for its development as a therapeutic agent.

Property	Value	Reference
Molecular Formula	C ₆ H ₂ Br ₄ O ₂	[5]
Molecular Weight	425.69 g/mol	[5]
CAS Number	488-47-1	[5]
Melting Point	189-193 °C	[6]
Solubility	Partly miscible with water	[6]
LD50 (mouse, intravenous)	42 mg/kg	[6]

Potential Research Area 1: Anticancer Activity

The anticancer potential of TBC is a primary area for investigation, largely inferred from the activity of its parent compound, catechol. Catechol has demonstrated cytotoxic effects against various cancer cell lines, inducing apoptosis and cell cycle arrest.[7][8]

Comparative Cytotoxicity of Catechol

While specific IC50 values for **Tetrabromocatechol** are not yet reported in the literature, the activity of catechol provides a benchmark for potential efficacy.

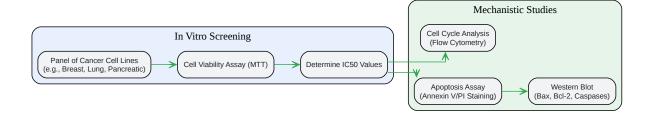
Compound	Cell Line	IC50 (μM)	Reference
Catechol	Panc-1 (Pancreatic Cancer)	91.71 ± 5.14	[7]



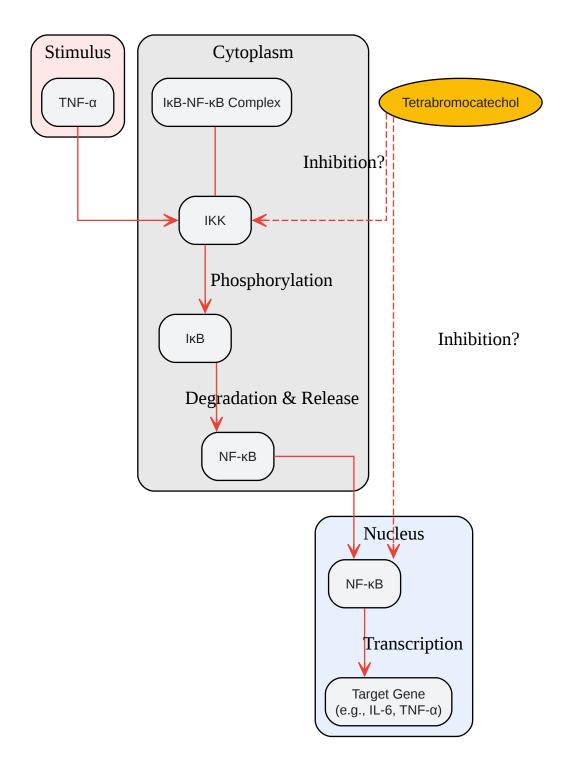
Proposed Experimental Workflow for Anticancer Screening

To elucidate the anticancer properties of TBC, a systematic screening process is recommended.

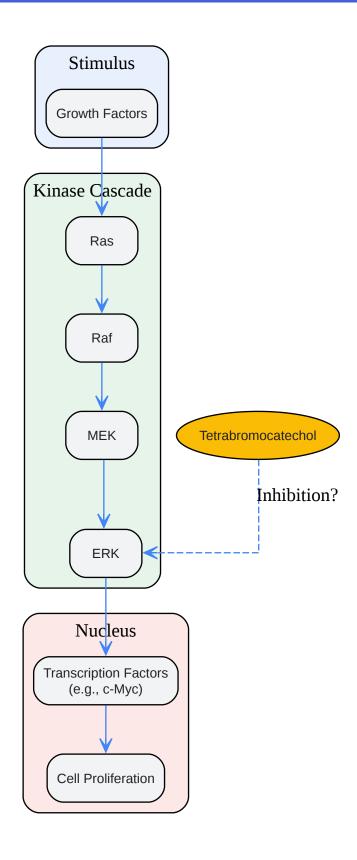












Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. resources.amsbio.com [resources.amsbio.com]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. Anti-inflammatory effects of catechols in lipopolysaccharide-stimulated microglia cells: inhibition of microglial neurotoxicity PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. DOT (graph description language) Wikipedia [en.wikipedia.org]
- 5. Tetrabromocatechol | C6H2Br4O2 | CID 61127 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. In vitro kinase assay [protocols.io]
- 7. Catechol enhances chemo- and radio-sensitivity by targeting AMPK/Hippo signaling in pancreatic cancer cells PMC [pmc.ncbi.nlm.nih.gov]
- 8. Catechol cytotoxicity in vitro: induction of glioblastoma cell death by apoptosis PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Potential Research Areas for Tetrabromocatechol: A
 Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b147477#potential-research-areas-for-tetrabromocatechol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com